

Preparation of YL-5092 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: YL-5092

Cat. No.: B15586735

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This document provides detailed protocols for the preparation of stock solutions of **YL-5092**, a selective inhibitor of the YT521-B homology (YTH) domain-containing protein 1 (YTHDC1). Accurate preparation of stock solutions is critical for ensuring reproducible and reliable experimental results in studies investigating the role of YTHDC1 in various biological processes, including cancer research.

Introduction

YL-5092 is a potent and selective small molecule inhibitor of YTHDC1 with an IC₅₀ of 7.4 nM and a K_d of 29.6 nM.[1][2][3] It has been shown to suppress cancer cell proliferation, induce G₀/G₁ phase arrest and apoptosis, making it a valuable tool for research in areas such as acute myeloid leukemia (AML).[1][4][5] Proper handling and preparation of **YL-5092** are essential for maintaining its stability and activity.

Materials and Equipment

Materials:

- **YL-5092** powder
- Dimethyl sulfoxide (DMSO), anhydrous/molecular biology grade
- Polyethylene glycol 300 (PEG300)

- Tween-80
- Saline (0.9% sodium chloride solution)
- Sterile, nuclease-free microcentrifuge tubes or vials
- Pipette tips

Equipment:

- Analytical balance
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)
- Pipettes
- Fume hood

Quantitative Data Summary

The following table summarizes the key quantitative data for **YL-5092**.

Property	Value	Reference
Molecular Weight	441.43 g/mol	[1]
In Vitro Solubility	100 mg/mL in DMSO (226.54 mM)	[1] [6]
In Vivo Solubility	≥ 2.5 mg/mL in 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	[6]
Storage (Powder)	-20°C for 3 years	[1]
Storage (In DMSO)	-80°C for 6 months, -20°C for 1 month	[1] [2] [6]

Experimental Protocols

Protocol for In Vitro Stock Solution Preparation

This protocol describes the preparation of a high-concentration stock solution of **YL-5092** in DMSO, suitable for most cell-based assays.

Procedure:

- Equilibrate: Allow the **YL-5092** powder vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **YL-5092** powder using an analytical balance.
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the **YL-5092** powder to achieve the desired concentration (e.g., for a 10 mM stock solution, add 2.2654 mL of DMSO to 10 mg of **YL-5092**).^[6]
 - Vortex the solution thoroughly to dissolve the compound.
 - If necessary, use an ultrasonic bath to aid dissolution.^{[1][6]} Ensure the solution is clear and free of particulates.
- Aliquoting and Storage:
 - Aliquot the stock solution into sterile, tightly sealed vials to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][2][6][7]}

Protocol for In Vivo Formulation Preparation

This protocol details the preparation of a **YL-5092** formulation suitable for administration in animal models. It is recommended to prepare this solution fresh on the day of use.^[1]

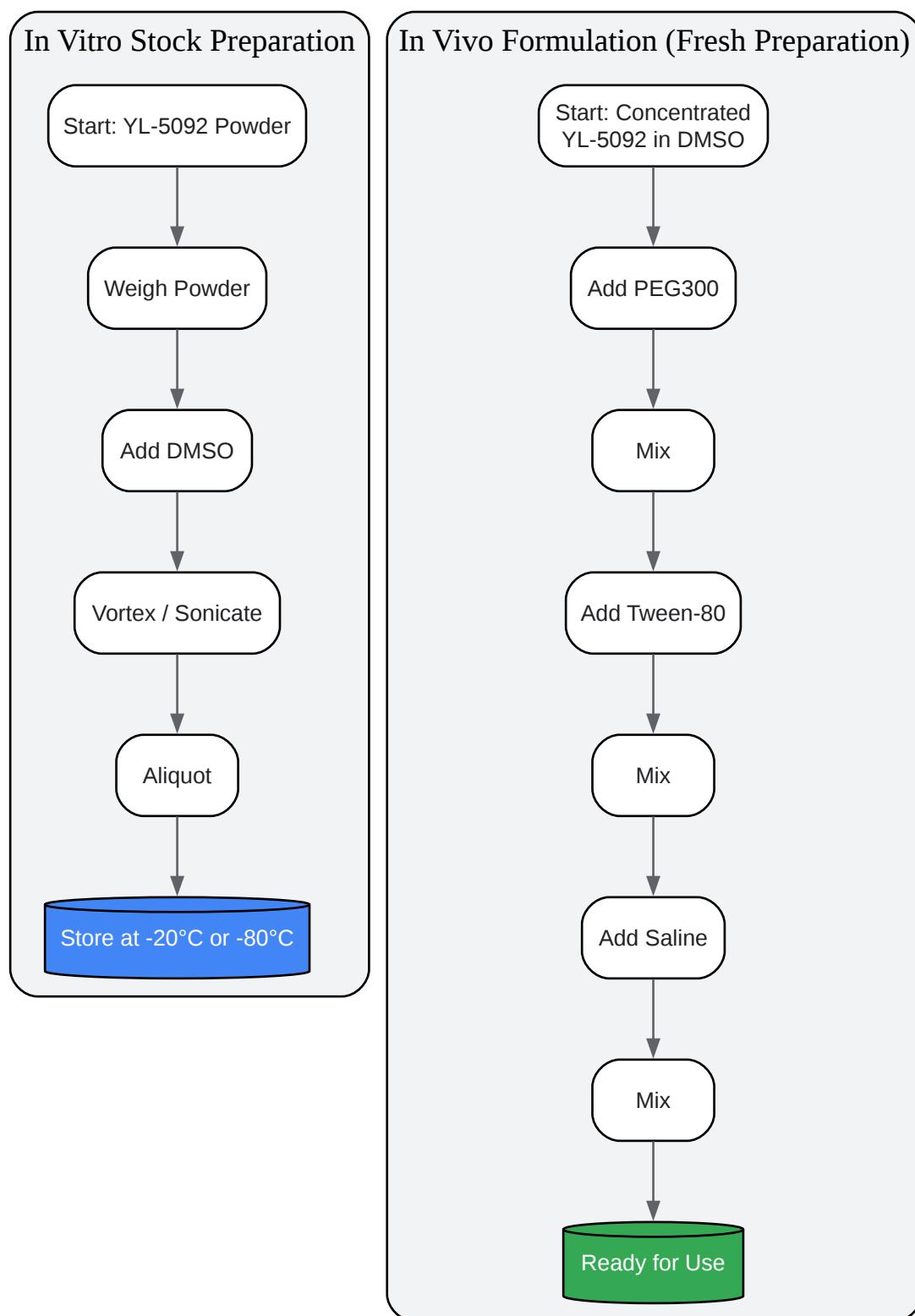
Procedure:

- Prepare DMSO Stock: First, prepare a concentrated stock solution of **YL-5092** in DMSO (e.g., 25 mg/mL) as described in the in vitro protocol.
- Vehicle Preparation (Order of Addition is Critical):
 - In a sterile tube, add 400 μ L of PEG300.
 - Add 100 μ L of the 25 mg/mL **YL-5092** DMSO stock solution to the PEG300 and mix thoroughly.
 - Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
 - Add 450 μ L of saline to bring the total volume to 1 mL. Mix well. This results in a final formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline with a **YL-5092** concentration of 2.5 mg/mL.[6]
- Final Checks: Ensure the final solution is clear and free of any precipitation before administration. If precipitation occurs, gentle warming and/or sonication may be used to aid dissolution.[1]

Diagrams

YL-5092 Stock Solution Preparation Workflow

The following diagram illustrates the general workflow for preparing **YL-5092** stock solutions for both in vitro and in vivo applications.

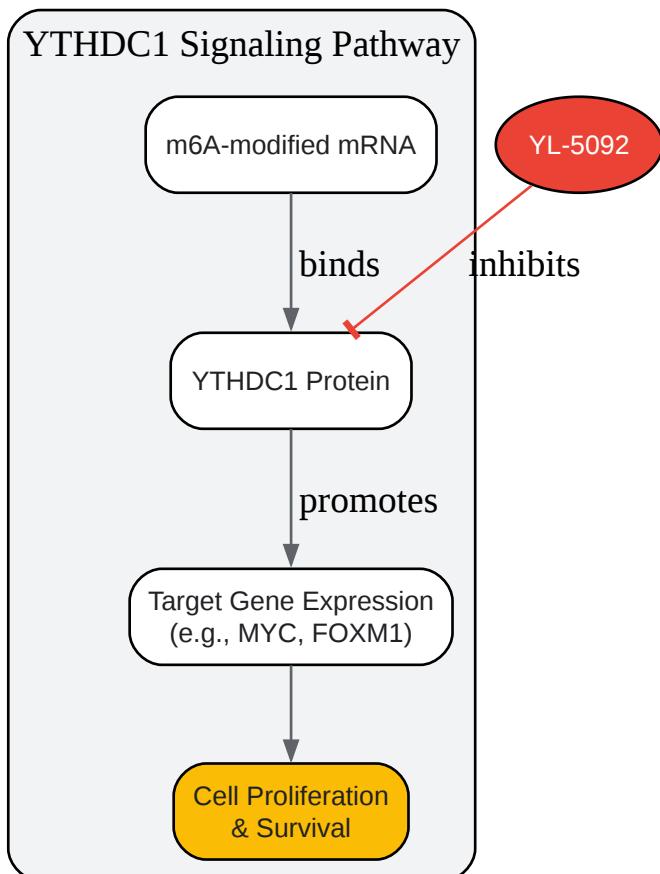


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Caption: Workflow for preparing **YL-5092** solutions.

YL-5092 Mechanism of Action: YTHDC1 Inhibition

The diagram below depicts the simplified signaling pathway illustrating the inhibitory action of **YL-5092**.



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Caption: **YL-5092** inhibits YTHDC1 function.

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